

Personal protective equipment for handling (Z)-Ethene-1,2-diol

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Compound of Interest

Compound Name: (Z)-Ethene-1,2-diol

Cat. No.: B1228183

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Essential Safety and Handling Guide for (Z)-Ethene-1,2-diol

This document provides immediate safety, handling, and disposal guidance for laboratory professionals working with **(Z)-Ethene-1,2-diol**. Given that a specific Safety Data Sheet (SDS) for **(Z)-Ethene-1,2-diol** (CAS: 65144-74-3) is not readily available in public databases, this guidance is predicated on the chemical's structure as an enol, a class of compounds that can be unstable, and on general safety protocols for handling aldehydes and other reactive chemicals. A thorough risk assessment should be conducted by the user before commencing any work.

Chemical and Physical Properties

A summary of the known properties of **(Z)-Ethene-1,2-diol** is provided below. This data should be considered alongside the potential for instability and reactivity.

Property	Value
CAS Number	65144-74-3
Molecular Formula	C2H4O2
Molecular Weight	60.05 g/mol
Boiling Point	153.2°C at 760 mmHg
Flash Point	69.2°C
Density	1.196 g/cm ³
Vapor Pressure	1.25 mmHg at 25°C

(Data sourced from publicly available chemical databases)[1]

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is critical to ensure personal safety when handling **(Z)-Ethene-1,2-diol**. The following recommendations are based on guidelines for handling hazardous and potentially unstable chemicals.

Hand Protection

Double gloving is recommended to provide maximum protection against potential skin contact.

- Inner Glove: A single-use nitrile glove provides a base layer of protection.
- Outer Glove: Neoprene or a Neoprene/Nitrile blend glove should be worn over the inner glove for enhanced chemical resistance.[2][3]
- Inspection: Always inspect gloves for any signs of degradation or perforation before and after use.[3][4]

Eye and Face Protection

Due to the risk of splashes and potential for vigorous reactions, robust eye and face protection is mandatory.

- Primary Protection: Tightly fitting chemical splash goggles that meet ANSI Z.87.1 standards.
[2][3]
- Secondary Protection: A full-face shield must be worn over the safety goggles, especially when transferring liquids or during procedures with a risk of splashing or explosion.[2][3][4]

Body Protection

Full skin coverage is essential to prevent accidental exposure.

- Lab Coat: A flame-resistant lab coat should be worn, fully buttoned, with sleeves of sufficient length to cover the wrists.[2]
- Apron: A chemical-resistant apron should be worn over the lab coat when handling larger quantities or when there is a significant splash risk.[4]
- Clothing: Wear long pants and closed-toe shoes made of a non-porous material.[2][4] Avoid synthetic clothing like polyester, which can melt in a fire.

Respiratory Protection

All handling of **(Z)-Ethene-1,2-diol** must be performed within a certified chemical fume hood to minimize inhalation exposure.[5]

- Standard Operations: If work is conducted within a properly functioning fume hood, additional respiratory protection may not be necessary.
- Emergency Situations: In the event of a spill or a failure of engineering controls, a full-face respirator with multi-purpose combination (US) respirator cartridges should be available.[2] The use of respirators requires a formal respiratory protection program, including fit testing and medical evaluation.[3]

Operational and Disposal Plans

A systematic approach to handling and disposal is crucial for maintaining a safe laboratory environment.

Experimental Workflow

The following diagram outlines the logical flow for safely handling **(Z)-Ethene-1,2-diol**.

Figure 1: General workflow for handling hazardous chemicals.

Step-by-Step Handling Procedures

- Preparation:
 - Designate a specific area within a certified chemical fume hood for the handling of **(Z)-Ethene-1,2-diol**.[\[5\]](#)
 - Ensure that an emergency eyewash and safety shower are readily accessible and have been recently tested.[\[2\]](#)
 - Assemble all necessary equipment and reagents before introducing the chemical to the work area.
 - Don all required PPE as outlined above.
- Handling:
 - Conduct all manipulations of **(Z)-Ethene-1,2-diol** within the fume hood.
 - Use compatible materials for containers and apparatus. Avoid strong oxidizing agents, strong acids, and strong bases.[\[6\]](#)
 - Handle the material in a way that minimizes the potential for shock, heat, friction, or exposure to light, as enols can be unstable.[\[5\]](#)
 - If heating is required, do so with a mechanism that allows for precise temperature control to avoid overheating.[\[5\]](#)
- Cleanup:
 - After handling, decontaminate all surfaces with an appropriate cleaning agent.
 - Remove PPE in the correct order to avoid cross-contamination and dispose of single-use items in a designated waste container.[\[4\]](#)

Disposal Plan

Chemical waste must be handled and disposed of in accordance with institutional and regulatory guidelines.[7]

- Waste Container:
 - Use a designated, leak-proof hazardous waste container with a screw-on cap.[8] The container must be chemically compatible with **(Z)-Ethene-1,2-diol**.
 - Do not store waste in containers with corks or parafilm seals.[8]
- Labeling:
 - Attach a completed hazardous waste label to the container as soon as the first drop of waste is added.[2] Clearly indicate the contents, including "**(Z)-Ethene-1,2-diol**" and any other components of the waste stream.
- Storage:
 - Store the waste container in a designated, secondary containment area that is clearly marked with a "Danger – Hazardous Waste" sign.[8]
 - Keep the waste container closed except when adding waste.[8]
- Collection:
 - Arrange for the collection of the hazardous waste through your institution's Environmental Health & Safety (EH&S) department. Do not dispose of this chemical down the drain or in the regular trash.[9]

Emergency Procedures

Immediate and appropriate action is vital in the event of an exposure or spill.

First Aid Measures

- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[5]

- Skin Contact: Remove any contaminated clothing and flush the affected skin with water for at least 15 minutes.[5]
- Inhalation: Move the individual to fresh air. If they are not breathing, give artificial respiration. Seek immediate medical attention.[2]
- Ingestion: Do not induce vomiting. If the person is conscious, have them rinse their mouth with water. Seek immediate medical attention.[10][11]

Spill Response

- Small Spills (within a fume hood): Use an inert absorbent material to contain the spill. Place the absorbed material into a sealed container for disposal as hazardous waste.
- Large Spills or Spills Outside a Fume Hood: Evacuate the immediate area and alert others. Contact your institution's emergency response team or EH&S department. Do not attempt to clean up a large spill without the proper training and equipment.[4]

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References

- 1. (Z)-Ethene-1,2-diol | lookchem [lookchem.com]
- 2. wcu.edu [wcu.edu]
- 3. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 4. cdc.gov [cdc.gov]
- 5. ehs.stanford.edu [ehs.stanford.edu]
- 6. fishersci.co.uk [fishersci.co.uk]
- 7. hse.gov.uk [hse.gov.uk]
- 8. How to Store and Dispose of Hazardous Chemical Waste [blink.ucsd.edu]

- 9. 7.15 Reactive and Potentially Explosive Chemicals | Environment, Health and Safety [ehs.cornell.edu]
- 10. chemos.de [chemos.de]
- 11. chemos.de [chemos.de]
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